

Parishin B: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: Parishin B
CAS No.: 174972-79-3
Cat. No.: B15612673

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of **Parishin B**, a natural compound with demonstrated anti-cancer properties, in cell culture experiments. The protocols outlined below are specifically tailored for investigating the effects of **Parishin B** on cancer cells, with a focus on breast cancer cell lines.

Mechanism of Action

Parishin B has been identified as an inhibitor of TRIB3 (Tribbles Homolog 3), a protein implicated in cancer progression. By binding to TRIB3, **Parishin B** disrupts its interaction with AKT1 (Protein Kinase B), a key component of the PI3K/Akt signaling pathway.^{[1][2][3]} This interference leads to the inhibition of cancer cell proliferation, migration, and invasion.^{[1][2][3]} Furthermore, **Parishin B** has been shown to induce cell cycle arrest, contributing to its anti-tumor activity.^{[1][2]}

Data Presentation

The following tables summarize the reported effects of **Parishin B** on the MDA-MB-231 human breast cancer cell line.

Table 1: Effect of **Parishin B** on MDA-MB-231 Cell Proliferation

Assay	Concentration	Incubation Time	Result
Colony Formation	5 μ M	12 days	Marked suppression of colony formation
Colony Formation	10 μ M	12 days	Marked suppression of colony formation
Colony Formation	20 μ M	12 days	Marked suppression of colony formation

Table 2: Effect of **Parishin B** on MDA-MB-231 Cell Migration and Invasion

Assay	Cell Seeding Density	Incubation Time	Result
Transwell Migration	7×10^4 cells/well	24 hours	Significant reduction in cell migration
Transwell Invasion	7×10^4 cells/well	24 hours	Significant reduction in cell invasion

Table 3: Effect of **Parishin B** on Cell Cycle and Signaling in MDA-MB-231 Cells

Assay	Observation
Flow Cytometry	Parishin B induces cell cycle arrest.
Western Blot	Parishin B treatment leads to increased phosphorylation of PI3K and AKT.[1]

Experimental Protocols

Cell Viability Assay (CCK-8 or MTT Assay)

This protocol is designed to determine the cytotoxic effects of **Parishin B** on cancer cells.

Materials:

- Cancer cell line (e.g., MDA-MB-231)
- Complete culture medium (e.g., L-15 for MDA-MB-231)
- **Parishin B** stock solution (dissolved in DMSO)
- 96-well plates
- CCK-8 or MTT reagent
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete medium.
- Incubate the plate overnight at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment.
- Prepare serial dilutions of **Parishin B** in complete medium. A final concentration range of 1 μ M to 100 μ M is recommended for initial screening. Include a vehicle control (DMSO) at the same concentration as the highest **Parishin B** treatment.
- Replace the medium in each well with 100 μ L of the prepared **Parishin B** dilutions or control medium.
- Incubate the plate for 24, 48, or 72 hours.
- Add 10 μ L of CCK-8 or MTT reagent to each well and incubate for 1-4 hours at 37°C.
- If using MTT, add 100 μ L of solubilization solution (e.g., DMSO) to each well and mix thoroughly.

- Measure the absorbance at the appropriate wavelength (e.g., 450 nm for CCK-8, 570 nm for MTT) using a microplate reader.
- Calculate the cell viability as a percentage relative to the vehicle control.

Colony Formation Assay

This assay assesses the long-term effect of **Parishin B** on the proliferative capacity of single cells.

Materials:

- Cancer cell line (e.g., MDA-MB-231)
- Complete culture medium
- **Parishin B** stock solution
- 6-well plates
- Phosphate-buffered saline (PBS)
- 4% Paraformaldehyde
- 0.1% Crystal violet solution

Procedure:

- Seed 1,000 cells per well in 6-well plates.
- Allow the cells to attach overnight.
- Treat the cells with various concentrations of **Parishin B** (e.g., 5 μ M, 10 μ M, 20 μ M).[1]
- Incubate the plates for 12 days, replacing the medium with fresh **Parishin B**-containing medium every 2 days.[1]
- After 12 days, wash the colonies three times with PBS.[1]

- Fix the colonies with 4% paraformaldehyde for 30 minutes.[1]
- Stain the colonies with 0.1% crystal violet solution for 20 minutes.[1]
- Wash the wells with water and allow them to air dry.
- Capture images of the plates and quantify the number of colonies using software such as ImageJ.

Transwell Migration and Invasion Assay

This assay evaluates the effect of **Parishin B** on the migratory and invasive potential of cancer cells.

Materials:

- Cancer cell line (e.g., MDA-MB-231)
- Serum-free medium and medium with 20% FBS
- **Parishin B** stock solution
- 24-well Transwell inserts (8 μ m pore size)
- Matrigel (for invasion assay)
- 4% Paraformaldehyde
- 0.1% Crystal violet solution
- Cotton swabs

Procedure:

- For the invasion assay, coat the upper chamber of the Transwell inserts with Matrigel (2 mg/mL) and incubate at 37°C for 30 minutes to solidify.[1] For the migration assay, no coating is needed.

- Seed 7×10^4 cells in 200 μL of serum-free medium in the upper chamber of the Transwell insert.[1]
- Add 700 μL of medium containing 20% FBS to the lower chamber as a chemoattractant.[1]
- Add different concentrations of **Parishin B** to both the upper and lower chambers.
- Incubate the plate for 24 hours at 37°C.[1]
- After incubation, remove the non-migrated cells from the upper surface of the membrane with a cotton swab.[1]
- Fix the migrated cells on the lower surface of the membrane with 4% paraformaldehyde for 30 minutes.[1]
- Stain the cells with 0.1% crystal violet solution for 20 minutes.[1]
- Wash the inserts three times with PBS.[1]
- Visualize and count the migrated cells under a microscope. Quantify the results using software like ImageJ.

Western Blot Analysis

This protocol is used to detect changes in the expression and phosphorylation of proteins in the TRIB3-AKT signaling pathway following **Parishin B** treatment.

Materials:

- Cancer cell line (e.g., MDA-MB-231)
- **Parishin B** stock solution
- RIPA lysis buffer with protease and phosphatase inhibitors
- Protein assay kit (e.g., BCA)
- SDS-PAGE gels

- Transfer buffer
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-TRIB3, anti-AKT, anti-p-AKT, anti-PI3K, anti-p-PI3K, anti-CDK1, anti-Cyclin B1, and a loading control like anti- β -actin or anti-GAPDH)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

- Treat cells with the desired concentrations of **Parishin B** for the specified time.
- Lyse the cells with RIPA buffer and determine the protein concentration.
- Separate equal amounts of protein on an SDS-PAGE gel.
- Transfer the proteins to a PVDF or nitrocellulose membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Add the chemiluminescent substrate and visualize the protein bands using an imaging system.

Cell Cycle Analysis by Flow Cytometry

This protocol determines the effect of **Parishin B** on the cell cycle distribution of cancer cells.

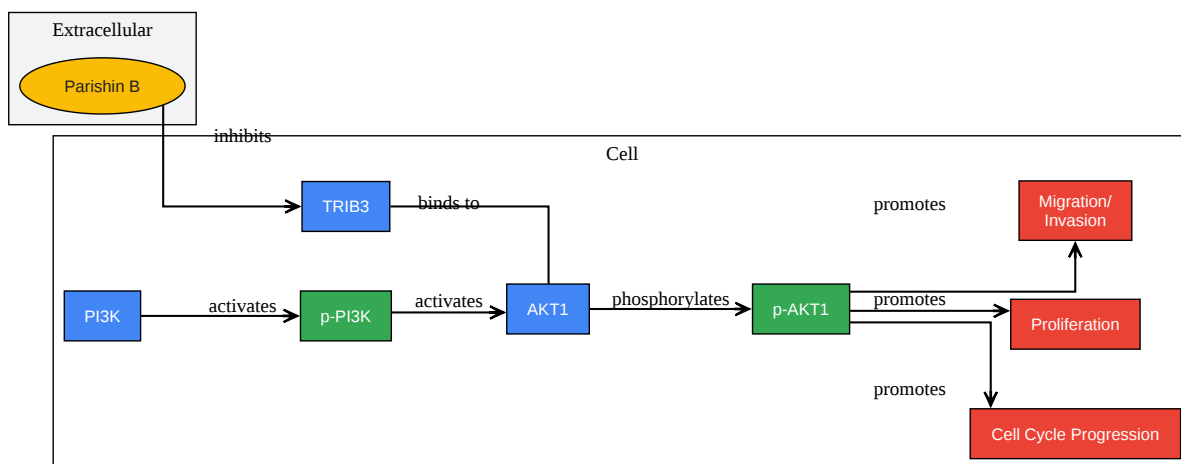
Materials:

- Cancer cell line (e.g., MDA-MB-231)
- **Parishin B** stock solution
- PBS
- 70% Ethanol (ice-cold)
- Propidium Iodide (PI) staining solution (containing RNase A)
- Flow cytometer

Procedure:

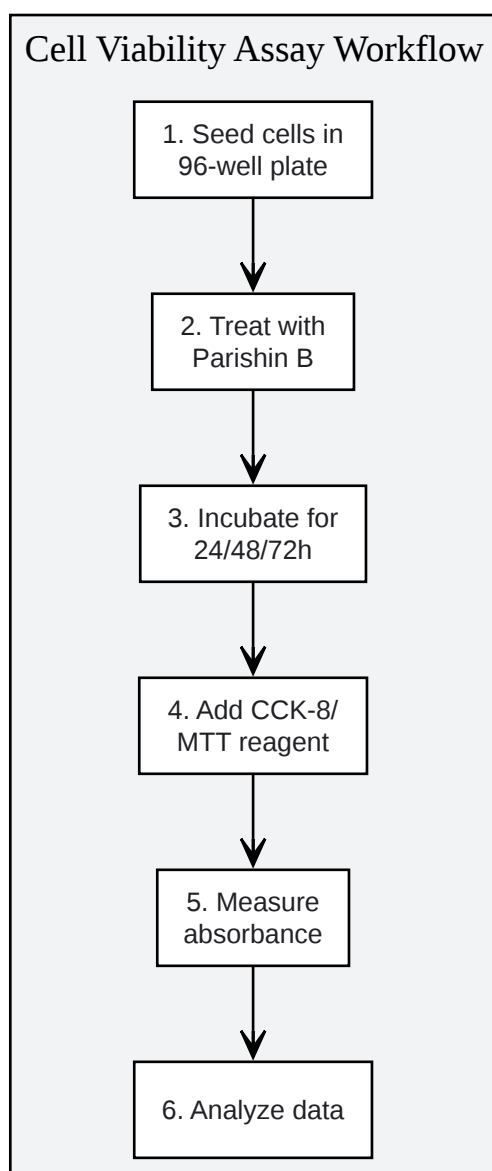
- Treat cells with **Parishin B** for the desired time.
- Harvest the cells by trypsinization and wash with PBS.
- Fix the cells by dropwise addition of ice-cold 70% ethanol while vortexing, and incubate at -20°C for at least 2 hours.
- Wash the fixed cells with PBS.
- Resuspend the cells in PI staining solution and incubate for 30 minutes at room temperature in the dark.
- Analyze the cell cycle distribution using a flow cytometer.

Visualizations



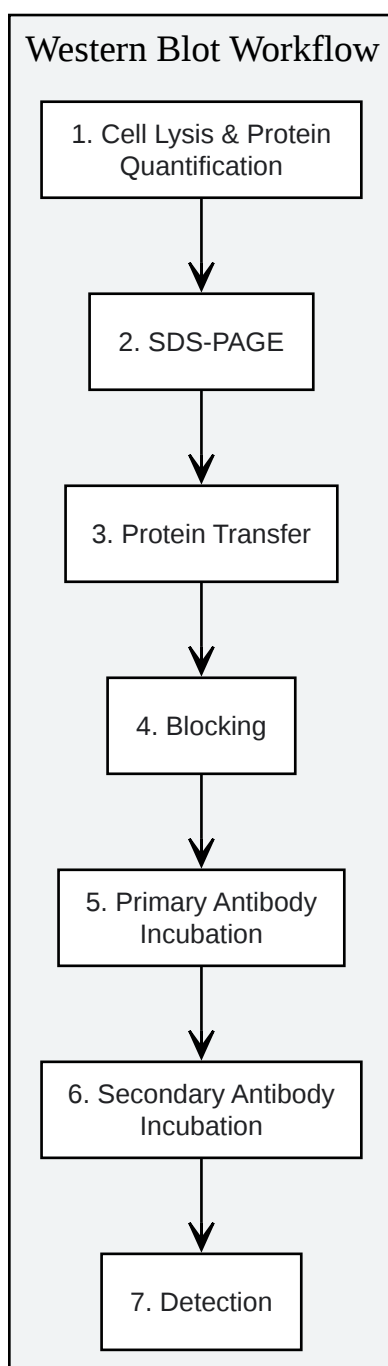
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Caption: **Parishin B** signaling pathway in cancer cells.



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Caption: Workflow for Cell Viability Assay.



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Caption: Workflow for Western Blot Analysis.

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